

Sumitone Fast Red B: A Technical Solubility Profile

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Compound of Interest

Compound Name: Sumitone fast red b

Cat. No.: B15553862

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility profile of **Sumitone Fast Red B** (C.I. Pigment Red 214), a disazo condensation pigment. Due to its chemical nature, this pigment finds applications where high stability and low solubility are paramount. This document compiles available data on its physicochemical properties and solubility, outlines a standard experimental protocol for solubility determination, and presents diagrams to illustrate key concepts.

Physicochemical Properties

A summary of the key physicochemical properties of **Sumitone Fast Red B** is presented in Table 1. These parameters are essential for understanding the compound's behavior in various solvent systems.

| Property | Value | Reference |
|-------------------|---|-----------|
| Chemical Name | N,N'-(2,5-Dichloro-1,4-phenylene)bis[4-[2-(2,5-dichlorophenyl)diazenyl]-3-hydroxy-2-naphthalenecarboxamide] | |
| Synonyms | C.I. Pigment Red 214, Disazo Red BN | [1][2] |
| CAS Number | 40618-31-3 | [1] |
| Molecular Formula | C ₄₀ H ₂₂ Cl ₆ N ₆ O ₄ | [1] |
| Molecular Weight | 863.36 g/mol | [1] |
| Appearance | Red Powder | [3] |
| Density | ~1.60 g/cm ³ | [3] |

Solubility Profile

Sumitone Fast Red B is characterized by its extremely low solubility in aqueous solutions, a common feature of high-performance pigments designed for stability in various applications.

Aqueous Solubility

The aqueous solubility of **Sumitone Fast Red B** is exceptionally low. A calculated value indicates near-insolubility in water at room temperature.

| Solvent | Temperature | Solubility | Method | Reference |
|---------|-------------|-----------------------------|------------|-----------|
| Water | 25 °C | 3.4 x 10 ⁻¹⁵ g/L | Calculated | [4] |

Some supplier technical data sheets may list "Water Soluble" content at a maximum of 1.0%. [1] [3] It is critical to interpret this as the maximum percentage of water-soluble impurities within the pigment formulation, not the intrinsic solubility of the **Sumitone Fast Red B** molecule itself.

Organic Solvent Solubility

Quantitative solubility data for **Sumitone Fast Red B** in a range of common organic solvents is not readily available in public literature. As a high-molecular-weight, highly conjugated, and crystalline solid, it is expected to have very limited solubility in most standard organic solvents such as alcohols, ketones, and aliphatic hydrocarbons. Solvents with a higher capacity for dissolving such compounds, like chlorinated hydrocarbons or aprotic polar solvents (e.g., DMSO, DMF), may exhibit slightly higher, yet still limited, solubility.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, the following is a detailed methodology for determining the equilibrium solubility of a compound like **Sumitone Fast Red B** using the shake-flask method, a widely accepted technique.

Objective: To determine the equilibrium solubility of **Sumitone Fast Red B** in a specific solvent at a controlled temperature.

Materials:

- **Sumitone Fast Red B** powder
- Selected solvent of interest (e.g., Dimethyl Sulfoxide, Ethanol, Water)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

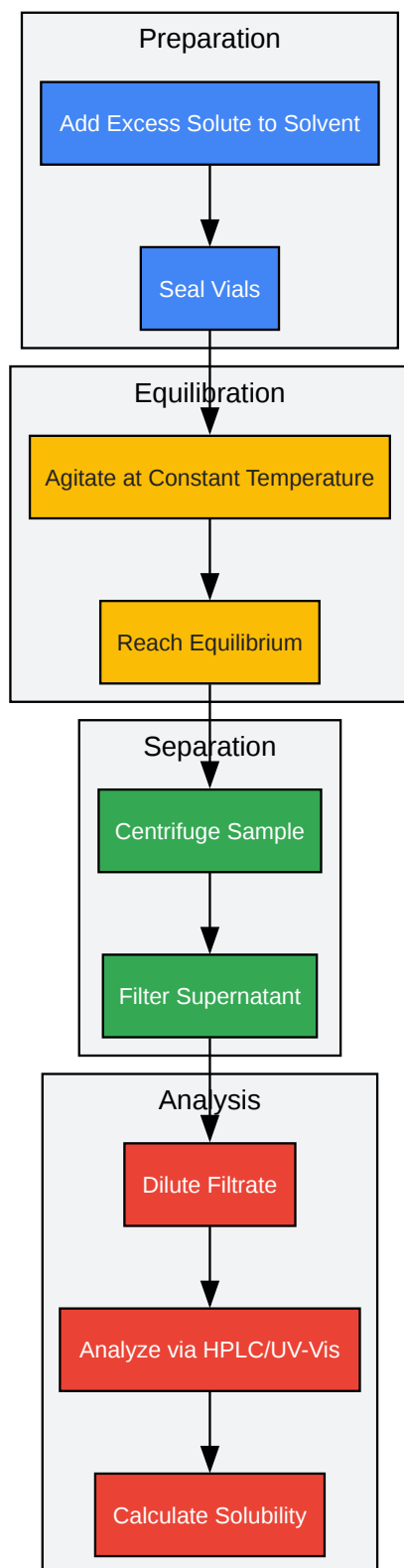
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Sumitone Fast Red B** powder to a series of vials containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure equilibrium is reached with a saturated solution.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature orbital shaker or water bath set to the desired experimental temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. The exact time should be determined through preliminary experiments to ensure the concentration of the dissolved solid remains constant over time.
- Sample Separation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a short period to allow larger particles to settle.
 - To separate the undissolved solid from the saturated solution, centrifuge the samples at a high speed.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Immediately filter the aliquot using a syringe filter compatible with the solvent to remove any remaining fine particles.
 - Precisely dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.

- Analyze the concentration of **Sumitone Fast Red B** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.
- Quantification:
 - Prepare a series of standard solutions of **Sumitone Fast Red B** of known concentrations in the same solvent.
 - Generate a calibration curve by plotting the analytical response (e.g., peak area from HPLC, absorbance from UV-Vis) versus the concentration of the standard solutions.
 - Determine the concentration of the diluted sample by interpolating its analytical response on the calibration curve.
 - Calculate the original solubility by multiplying the determined concentration by the dilution factor.

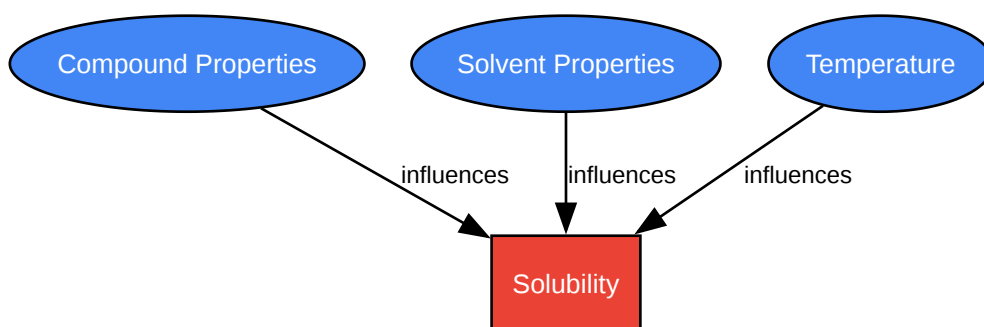
Visualizations

The following diagrams illustrate the conceptual workflow for determining solubility and a logical relationship in solubility studies.



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Caption: Experimental workflow for the shake-flask solubility determination method.



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Caption: Factors influencing the solubility of a compound.

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